

protocols for handling and storage of 1-Nitrocyclohexene.

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Compound of Interest

Compound Name: 1-Nitrocyclohexene

Cat. No.: B1209902

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Application Notes and Protocols for 1-Nitrocyclohexene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **1-Nitrocyclohexene** (CAS No. 2562-37-0). Adherence to these guidelines is crucial to ensure laboratory safety and maintain the integrity of the compound for research and development purposes.

Compound Information

Property	Value	Source
Molecular Formula	C ₆ H ₉ NO ₂	[1][2][3]
Molecular Weight	127.14 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	66-68 °C / 1.5 mmHg	[2]
Density	1.127 g/mL at 25 °C	[2]
Flash Point	79 °C (174.2 °F) - closed cup	[2]
Storage Temperature	2-8°C	[2]

Safety and Hazard Information

1-Nitrocyclohexene is classified as a hazardous substance and requires careful handling to avoid exposure.[4]

- Hazard Statements:
 - H319: Causes serious eye irritation.[1][5]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.[5]
 - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[5][6]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5][6]
 - P337+P313: If eye irritation persists: Get medical advice/attention.[5]

NFPA 704 Diamond (for Nitrocyclohexane, a related compound): (Note: Specific NFPA ratings for **1-Nitrocyclohexene** are not readily available, but ratings for the similar compound Nitrocyclohexane can provide guidance.)

- Health (Blue): 2 - Can cause temporary incapacitation or residual injury.
- Flammability (Red): 2 - Must be moderately heated or exposed to relatively high ambient temperatures before ignition can occur.[7]
- Instability/Reactivity (Yellow): 1 - Normally stable, but can become unstable at elevated temperatures and pressures.
- Special (White): None

Personal Protective Equipment (PPE)

When handling **1-Nitrocyclohexene**, the following PPE is mandatory:

- Eye Protection: Chemical splash goggles are required. A face shield is also recommended.

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: A flame-retardant lab coat is required. Ensure skin is not exposed.
- Respiratory Protection: All handling of this volatile compound should be conducted within a certified chemical fume hood to avoid inhalation of vapors.[4][6]

Storage and Handling Protocols

Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled.

Storage:

- Store in a tightly sealed, chemically resistant container, such as an amber glass bottle with a PTFE-lined cap.[8]
- Store in a designated, well-ventilated, cool, and dry area.
- The recommended storage temperature is between 2-8°C in a refrigerator or freezer designed for flammable materials.[2][8]
- Store away from incompatible materials.

Handling:

- All work with **1-Nitrocyclohexene** must be performed in a properly functioning chemical fume hood.[8]
- Avoid all personal contact, including inhalation of vapors and direct contact with skin and eyes.[4]
- Use only spark-proof tools and explosion-proof equipment.
- Ground and bond containers when transferring material to prevent static discharge.

- Avoid heating the compound, as it may decompose and release toxic fumes.

Spill and Emergency Procedures

Spill Response:

- Minor Spill (inside a fume hood):
 - Alert personnel in the immediate area.
 - Ensure you are wearing appropriate PPE.
 - Absorb the spill with an inert, non-combustible material such as vermiculite or sand.[\[7\]](#)
 - Place the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spill (outside a fume hood):
 - Evacuate the area immediately.
 - Alert emergency responders and provide them with the location and nature of the hazard.[\[4\]](#)
 - Prevent entry to the area.
 - Ensure the area is well-ventilated.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention.[\[1\]](#)

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

Disposal Protocol

All waste containing **1-Nitrocyclohexene** must be treated as hazardous waste.

- Collect waste in a properly sealed and labeled container.
- Dispose of the waste in accordance with all local, state, and federal regulations.
- Do not dispose of it down the drain or in regular trash.

Experimental Protocols

Protocol for a Typical Reaction using 1-Nitrocyclohexene

This protocol outlines a general procedure for using **1-Nitrocyclohexene** as a reactant in an organic synthesis experiment.

1. Materials and Equipment:

- **1-Nitrocyclohexene**
- Reaction solvent (ensure compatibility)
- Other reactants
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Inert gas supply (e.g., nitrogen or argon)

- Heating mantle or cooling bath
- Standard laboratory glassware for workup and purification
- Appropriate PPE (see section 3)

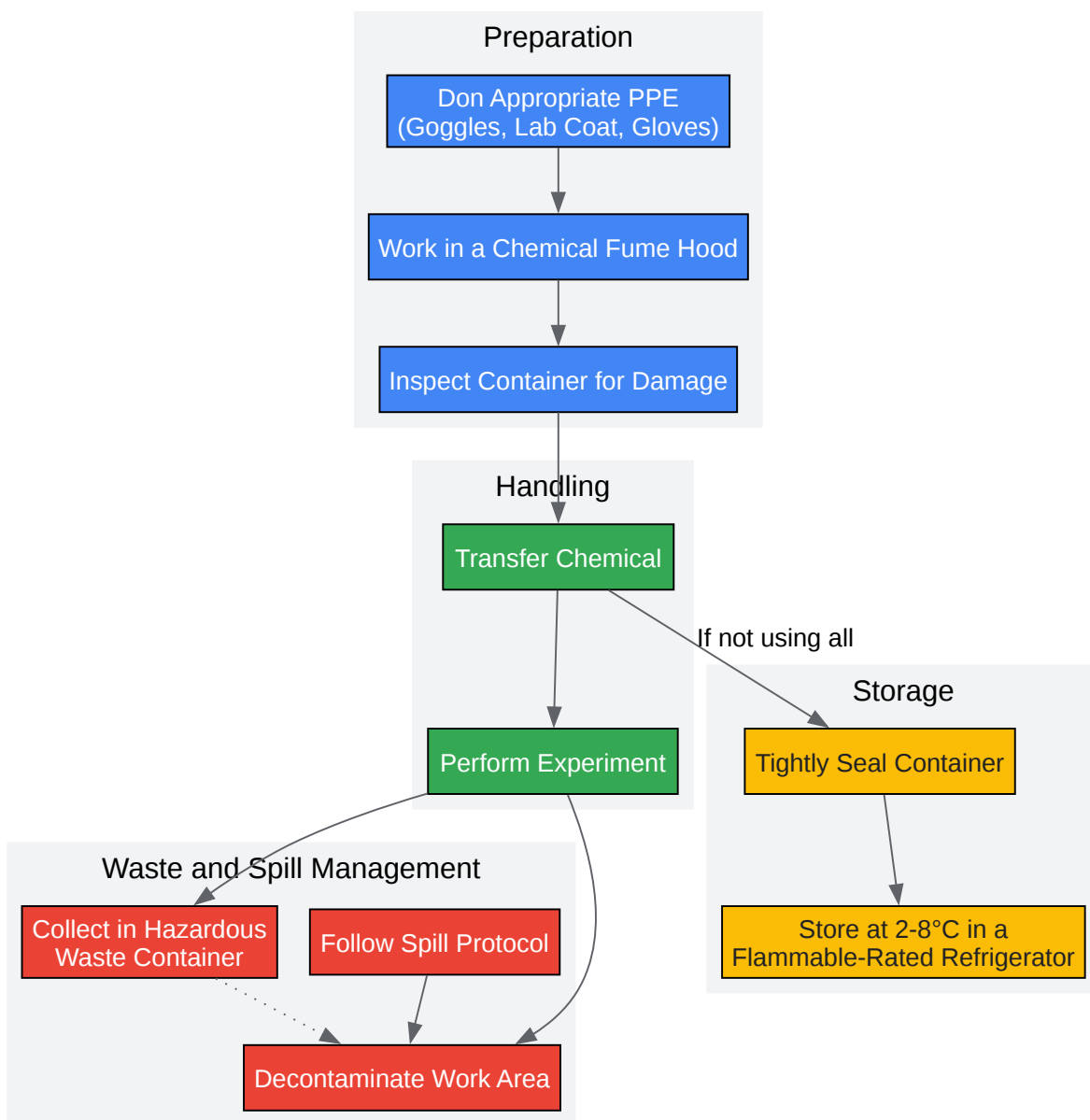
2. Procedure:

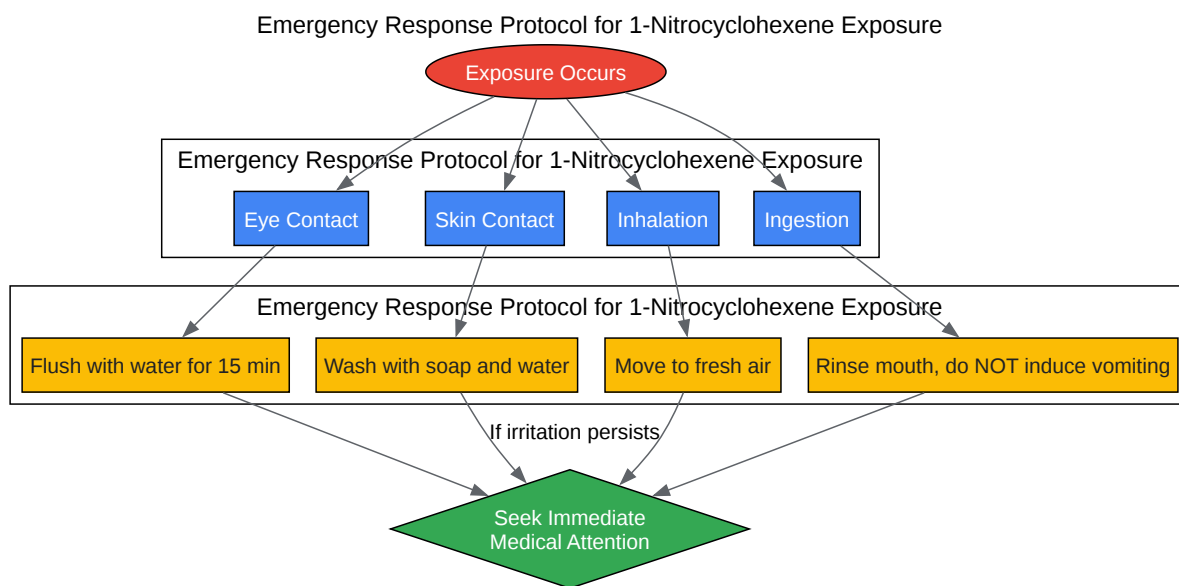
- Setup:
 - Assemble the reaction glassware (e.g., round-bottom flask with a condenser) inside a chemical fume hood.
 - Ensure all glassware is dry and free of contaminants.
 - Purge the reaction apparatus with an inert gas (e.g., nitrogen) to create an inert atmosphere.
- Reagent Addition:
 - Add the solvent and other reactants to the reaction flask.
 - Carefully measure the required amount of **1-Nitrocyclohexene** using a syringe or graduated cylinder in the fume hood.
 - Slowly add the **1-Nitrocyclohexene** to the reaction mixture while stirring.
- Reaction:
 - Heat or cool the reaction mixture to the desired temperature as specified by the experimental procedure.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS).
- Workup:
 - Once the reaction is complete, cool the mixture to room temperature.

- Quench the reaction carefully, following the specific procedure for the synthesis.
- Perform an aqueous workup (e.g., extraction with an organic solvent) to isolate the crude product.
- Purification:
 - Purify the crude product using a suitable technique, such as column chromatography, distillation, or recrystallization.
- Waste Disposal:
 - Collect all liquid and solid waste in designated hazardous waste containers for proper disposal.

Mandatory Visualizations

Safe Handling and Storage Workflow for 1-Nitrocyclohexene

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **1-Nitrocyclohexene**.



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